

# natural sources and background levels of Radon-222 in different environments

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## A Technical Guide to the Natural Sources and Background Levels of Radon-222

Executive Summary: **Radon-222** ( $^{222}\text{Rn}$ ) is a colorless, odorless, and tasteless radioactive noble gas that originates from the natural radioactive decay of uranium-238 ( $^{238}\text{U}$ ), which is ubiquitous in rocks and soil.[1][2][3] As a significant contributor to natural background radiation,  $^{222}\text{Rn}$  and its short-lived decay products are a primary cause of lung cancer, second only to smoking.[4][5][6] The concentration of  $^{222}\text{Rn}$  varies significantly across different environmental compartments, influenced by local geology, soil properties, and building characteristics. This technical guide provides an in-depth overview of the natural sources of  $^{222}\text{Rn}$ , summarizes typical background concentrations in soil, water, and air, and details the standard experimental methodologies for its measurement. This document is intended for researchers, environmental scientists, and public health professionals engaged in radiation studies and risk assessment.

## Introduction to Radon-222

### The Uranium-238 Decay Series: The Origin of Radon-222

**Radon-222** is a naturally occurring radionuclide and is the most stable isotope of radon, with a half-life of 3.82 days.[7][8] It is not a primordial radionuclide but rather an intermediate product in the long decay chain of uranium-238, known as the uranium or radium series.[7][9] The process begins with  $^{238}\text{U}$ , which is present in varying amounts in most rocks and soils.[2] Through a sequence of alpha and beta decays,  $^{238}\text{U}$  transforms into more stable elements. A key step in this series is the alpha decay of radium-226 ( $^{226}\text{Ra}$ ), which has a half-life of 1600

years, directly producing the noble gas  $^{222}\text{Rn}$ .<sup>[7][10]</sup> Being a gas,  $^{222}\text{Rn}$  can readily move through porous materials, unlike its solid parent and progeny nuclides.<sup>[1]</sup>



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Caption: Simplified decay chain of Uranium-238 leading to the formation of **Radon-222**.

## Health Significance

**Radon-222** is recognized as a significant health hazard and a leading environmental cause of cancer mortality.<sup>[3][4]</sup> The primary risk is not from the gas itself but from its short-lived, solid decay products (progeny), such as polonium-218 and polonium-214.<sup>[5][9]</sup> When inhaled, these radioactive particles can lodge in the lung tissue. As they decay, they emit alpha particles—high-energy bursts that can damage the DNA of bronchial epithelial cells, potentially leading to lung cancer over time.<sup>[5][6]</sup> The U.S. Environmental Protection Agency (EPA) attributes approximately 21,000 lung cancer deaths annually in the United States to radon exposure.<sup>[4][6]</sup> The risk is substantially higher for smokers, with studies indicating a strong synergistic effect between radon exposure and tobacco smoke.<sup>[3][4]</sup>

## Natural Sources and Environmental Pathways

The journey of **Radon-222** from its origin in the earth's crust to human environments is governed by a series of physical processes.

## Primary Geological Sources

The primary source of  $^{222}\text{Rn}$  is the decay of  $^{226}\text{Ra}$  present in soil, bedrock, and other geological materials.<sup>[11][12]</sup> The concentration of parent uranium and radium varies significantly with geology. Igneous and metamorphic rocks, such as granites, and sedimentary rocks like shales and phosphate rock, tend to have higher uranium content and thus a greater potential for radon production.<sup>[1][2][13]</sup>

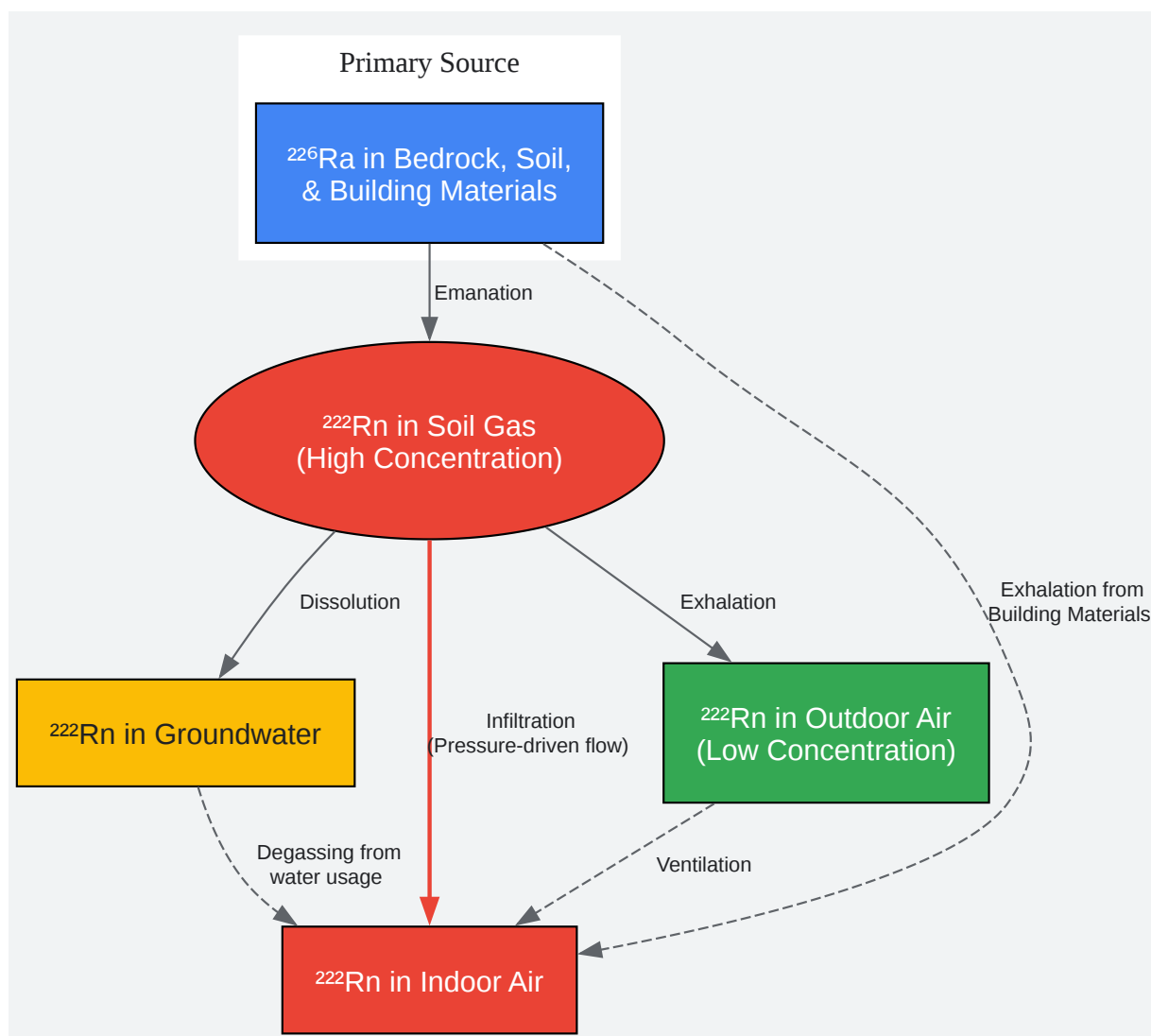
## Factors Influencing Radon Transport

Several factors control the rate at which radon moves from the mineral grains where it is formed into the air and water:

- **Emanation Coefficient:** This is the fraction of radon atoms generated within a mineral grain that successfully escape into the pore space (filled with air or water).<sup>[14]</sup> It is influenced by moisture content and the particle size of the material; smaller particles have a higher surface-area-to-volume ratio, increasing the probability of emanation.<sup>[15][16]</sup>
- **Permeability and Porosity:** The ability of radon to migrate through soil and rock is dependent on the interconnectedness of pore spaces (permeability). Coarse soils like gravels and sands are more permeable than dense clays, allowing for more rapid transport of soil gas.<sup>[11][17]</sup>
- **Environmental Factors:** Soil moisture, atmospheric pressure, and temperature gradients can influence radon exhalation from the ground. For example, a drop in barometric pressure can increase the rate at which soil gas is drawn towards the surface.<sup>[18][19]</sup>

## Environmental Migration Pathways

Once in the pore spaces, radon gas can migrate into different environmental compartments. It can dissolve into groundwater, be released directly into the outdoor atmosphere (exhalation), or be drawn into buildings through pressure differences.



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Caption: Migration pathways of **Radon-222** from geological sources to various environments.

## Background Levels of Radon-222

**Radon-222** concentrations are typically measured in units of Becquerels per cubic meter ( $\text{Bq}/\text{m}^3$ ), representing the number of radioactive decays per second in a cubic meter of air or

water. Another common unit is picocuries per liter (pCi/L), where 1 pCi/L is equivalent to 37 Bq/m<sup>3</sup>.

## Table 1: Typical Radon-222 Concentrations in Soil Gas

The concentration of radon in the air filling the pore spaces of soil is typically very high, representing the most direct source for indoor radon accumulation.

Geologic Setting/Depth	Concentration Range (Bq/m <sup>3</sup> )	Notes	Citations
General Range	7,400 - 74,000	Most U.S. soils fall within this range.	[20]
Typical High Permeability Soil	< 10,000 - 100,000+	Highly variable depending on radium content and soil type.	[12]
Soil at 15 cm depth	~70	Concentration is low near the surface due to atmospheric mixing.	[21]
Soil at 55 cm depth	~22,500	Concentration increases significantly with depth.	[21]
Soil Gas (Wisconsin, USA)	130 - 7,810 pCi/L (4,810 - 288,970)	Median value was 560 pCi/L (20,720 Bq/m <sup>3</sup> ).	[22]

## Table 2: Typical Radon-222 Concentrations in Water

Radon readily dissolves into groundwater from aquifer materials. Surface water concentrations are significantly lower due to rapid degassing into the atmosphere.[23][24]

Water Source	Concentration Range (Bq/m <sup>3</sup> )	Notes	Citations
Groundwater (General)	3,700 - 111,000,000	Can reach extremely high levels in certain aquifers.	[20]
Groundwater (Wisconsin, USA)	260 - 22,000 pCi/L (9,620 - 814,000)	Wells in crystalline bedrock showed the highest concentrations.	[22][25]
Groundwater (Zhejiang, China)	24,000 - 170,000	Average of 96,000 Bq/m <sup>3</sup> in a coastal study.	[26]
Surface Water (General)	2-3 orders of magnitude lower than local groundwater	Radon is rapidly lost to the atmosphere.	[23]
Surface Seawater (Zhejiang, China)	20 - 280	Average of 110 Bq/m <sup>3</sup> in a coastal study.	[26]

## Table 3: Typical Radon-222 Concentrations in Outdoor Air

In outdoor air, radon exhaled from the ground is quickly diluted to low concentrations.

Location/Condition	Concentration Range (Bq/m <sup>3</sup> )	Notes	Citations
Global Average (Typical)	5 - 20	Varies with geology and atmospheric conditions.	<a href="#">[3]</a> <a href="#">[12]</a>
General Range	1 - 100	Can be higher during periods of atmospheric inversion.	<a href="#">[27]</a>
Contiguous United States (Mean)	100 - 400 pCi/m <sup>3</sup> (3.7 - 14.8)	Estimated mean is around 250 pCi/m <sup>3</sup> (9.25 Bq/m <sup>3</sup> ).	<a href="#">[28]</a>
Near Uranium Tailings	Up to 10,434	Localized sources can significantly elevate outdoor levels.	<a href="#">[29]</a>

## Table 4: Typical Radon-222 Concentrations in Indoor Air

Indoor air can accumulate radon to levels much higher than outdoors, as buildings can draw radon-laden soil gas from the ground.

Environment	Concentration Range (Bq/m <sup>3</sup> )	Notes	Citations
Global Average (Dwellings)	20 - 150	National averages vary based on geology and building practices.	[12]
WHO Reference Level	100 (Action Level)	WHO recommends remediation if levels exceed this value.	[3][30]
IAEA Reference Level	< 300 (for homes)	Recommended upper limit for annual average concentration.	[2]
U.S. EPA Action Level	4 pCi/L (148)	EPA recommends that homeowners take action to mitigate.	[4][30]

## Methodologies for Measurement and Analysis

Accurate quantification of **Radon-222** is critical for research and risk assessment. Methodologies are broadly classified as active (requiring power) or passive (no power required).

### Measurement of Radon in Air

This is a passive, integrating method ideal for long-term measurements (e.g., 3-12 months).

- **Detector:** A small piece of special plastic, such as CR-39 (allyl diglycol carbonate), is housed within a small, filtered container.[31]
- **Deployment:** The container is opened and placed in the desired measurement location. Radon gas diffuses into the container through the filter.
- **Mechanism:** As radon and its progeny decay inside the container, they emit alpha particles that strike the plastic, creating microscopic damage tracks.



- **Analysis:** After the exposure period, the plastic detector is returned to a laboratory. It is chemically etched (e.g., in a caustic solution), which enlarges the damage tracks.[31]
- **Quantification:** The tracks are counted using a microscope or automated scanner. The track density (tracks/mm<sup>2</sup>) is proportional to the average radon concentration over the exposure period, as determined by a calibration factor.[31]

This is a passive method used for short-term screening measurements (typically 2-7 days).

- **Detector:** A container, often a small canister or pouch, is filled with a pre-weighed amount of activated charcoal.[31][32]
- **Deployment:** The container is opened in the sampling area, allowing radon in the air to adsorb onto the surface of the charcoal granules.
- **Mechanism:** The method relies on the high affinity of charcoal for radon gas. Because radon is continually adsorbed and desorbed, and because it decays with a 3.82-day half-life, this method does not provide a true time-integrated average.[31][32]
- **Analysis:** After the exposure period, the container is sealed and sent to a laboratory. The amount of radon is quantified by measuring the gamma rays emitted by its decay products (specifically Lead-214 and Bismuth-214) using a gamma spectrometer with a sodium iodide (NaI) detector.[31][32] The concentration is calculated based on the counts, exposure time, and a device-specific calibration factor.

## Measurement of Radon in Water

This is a common and accurate laboratory method for quantifying radon dissolved in water.

- **Sampling:** A water sample (typically 10-20 mL) is collected directly into a glass vial containing a water-immiscible mineral oil-based scintillation cocktail.[33] Extreme care must be taken to avoid agitating the sample, which would cause radon to degas and escape. The vial is filled with zero headspace (no air bubbles) and sealed immediately.[34]
- **Extraction:** The vial is shaken vigorously. Radon, being a noble gas, is lipophilic and preferentially partitions from the water phase into the scintillation cocktail.

- **Analysis:** The vial is placed in a liquid scintillation counter. The counter is typically left for at least 3 hours to allow radon and its short-lived decay products to reach secular equilibrium.
- **Quantification:** The alpha and beta particles emitted during the decay of radon and its progeny interact with the scintillator, producing photons of light. The counter's photomultiplier tubes detect these light flashes. By counting the pulses within a specific energy window, the activity of radon in the sample can be determined with high precision.[33][34]

## Measurement of Radon Exhalation from Solids

This method is used to determine the rate at which radon is released from soil, rock, or building materials.

- **Sample Preparation:** A known quantity (mass and surface area) of the material to be tested is placed in a sealed, airtight container of a known volume.[35] The sample may be dried or have its moisture content adjusted depending on the experimental goals.
- **Accumulation:** The container is sealed, and radon gas emanating from the sample is allowed to accumulate inside the chamber over a set period.
- **Measurement:** After the accumulation period, the radon concentration in the air inside the chamber is measured. This can be done by taking an air sample from the chamber and analyzing it with a scintillation cell (Lucas cell) or by placing a passive detector (like ATD or charcoal) inside the chamber for the duration of the experiment.[19][35]
- **Calculation:** The radon exhalation rate, expressed in units of Bq per unit area per unit time ( $\text{Bq/m}^2/\text{s}$ ) or Bq per unit mass per unit time ( $\text{Bq/kg/s}$ ), is calculated based on the measured radon concentration, the volume of the chamber, the surface area or mass of the sample, and the accumulation time, correcting for radon decay.

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## References

- 1. [savemyexams.com](https://savemyexams.com) [[savemyexams.com](https://savemyexams.com)]
- 2. [iaea.org](https://iaea.org) [[iaea.org](https://iaea.org)]
- 3. Radon [[who.int](https://who.int)]
- 4. Health effects of radon - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. Health Impacts from Radon | NCDHHS [[ncdhhs.gov](https://ncdhhs.gov)]
- 6. Health Effects of Radon: Basics | National Radon Program Services [[sosradon.org](https://sosradon.org)]
- 7. Radon-222 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 8. Radon - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 9. [radonguide.com](https://radonguide.com) [[radonguide.com](https://radonguide.com)]
- 10. [radiacode.com](https://radiacode.com) [[radiacode.com](https://radiacode.com)]
- 11. General Overview of Radon Studies in Health Hazard Perspectives - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 12. Radon - WHO Guidelines for Indoor Air Quality: Selected Pollutants - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 13. [randrmagonline.com](https://randrmagonline.com) [[randrmagonline.com](https://randrmagonline.com)]
- 14. Radon Migration Process and Its Influence Factors; Review [[jstage.jst.go.jp](https://jstage.jst.go.jp)]
- 15. Factors affecting the migration of  $^{222}\text{Rn}$  in subsurface environments: the dependence of emanation coefficient on ore properties [[inis.iaea.org](https://inis.iaea.org)]
- 16. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 17. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 18. Radon-222: environmental behavior and impact to (human and non-human) biota - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. Measurement of some natural radioactive isotopes concentrations in soil samples in the northern part of West Bank – Palestine | Radioprotection [[radioprotection.org](https://radioprotection.org)]
- 20. [pubs.usgs.gov](https://pubs.usgs.gov) [[pubs.usgs.gov](https://pubs.usgs.gov)]
- 21. [frontiersin.org](https://frontiersin.org) [[frontiersin.org](https://frontiersin.org)]
- 22. Radon-222 concentrations in ground water and soil gas on Indian reservations in Wisconsin [[pubs.usgs.gov](https://pubs.usgs.gov)]
- 23. [people.csiro.au](https://people.csiro.au) [[people.csiro.au](https://people.csiro.au)]
- 24. [guidelines.nhmrc.gov.au](https://guidelines.nhmrc.gov.au) [[guidelines.nhmrc.gov.au](https://guidelines.nhmrc.gov.au)]

- 25. pubs.usgs.gov [pubs.usgs.gov]
- 26. files01.core.ac.uk [files01.core.ac.uk]
- 27. Outdoor Radon as a Tool to Estimate Radon Priority Areas—A Literature Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 28. Background atmospheric  $^{222}\text{Rn}$  concentrations outdoors and indoors: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. Outdoor Radon Measurements | Pylon Electronics-Radon [pylonelectronics-radon.com]
- 30. A Review of Studies on the Seasonal Variation of Indoor Radon-222 Concentration - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Radon Measurement Methods - NRPP [nrpp.info]
- 32. osti.gov [osti.gov]
- 33. Sampling and analysis for radon-222 dissolved in ground water and surface water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 34. researchgate.net [researchgate.net]
- 35. researchgate.net [researchgate.net]
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